

Diisobutylamine hydrochloride IUPAC name and synonyms

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Compound of Interest

Compound Name: *Diisobutylamine hydrochloride*

Cat. No.: B096849

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An In-depth Technical Guide to **Diisobutylamine Hydrochloride** for Researchers and Drug Development Professionals

Chemical Identity and Nomenclature

The precise identification of chemical compounds is fundamental to scientific research.

Diisobutylamine hydrochloride is the salt formed from the reaction of the secondary amine, diisobutylamine, with hydrochloric acid. This conversion to a hydrochloride salt significantly enhances the compound's stability and solubility in aqueous solutions, a critical factor for its utility in various synthetic protocols.[\[1\]](#)

IUPAC Name

The systematic name for this compound as designated by the International Union of Pure and Applied Chemistry (IUPAC) is 2-methyl-N-(2-methylpropyl)propan-1-amine;hydrochloride.[\[2\]](#)

Synonyms and Identifiers

In literature and commercial listings, **diisobutylamine hydrochloride** is known by several names. Recognizing these synonyms is crucial for exhaustive literature searches and procurement.

| Identifier Type | Identifier |
|-----------------|---|
| Common Synonyms | Diisobutylamine HCl, diisobutylamineHCl[1][3] |
| CAS Number | 18251-82-6[2][3][4][5][6][7] |
| Parent Compound | Diisobutylamine (CAS: 110-96-3)[2][8] |
| EC Number | 678-397-0[2] |

Physicochemical and Safety Profile

A thorough understanding of a compound's properties and hazards is a prerequisite for its safe and effective handling in a laboratory setting.

Key Properties

Diisobutylamine hydrochloride is typically a white to off-white crystalline solid.[1] Its key physicochemical properties are summarized below, providing researchers with the necessary data for experimental design.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₈ H ₂₀ ClN[1][2][3][5][6][7] |
| Molecular Weight | 165.70 g/mol [2][3] |
| Appearance | White to off-white crystalline solid[1] |
| Solubility | Soluble in water and polar organic solvents[1] |

GHS Hazard Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **diisobutylamine hydrochloride** is classified with the following hazards:

- Skin Corrosion/Irritation: Causes skin irritation.[2]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[2]

Standard laboratory personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this compound.

Synthesis and Mechanism

The synthesis of **diisobutylamine hydrochloride** is a straightforward acid-base reaction. This process is fundamental to its production and illustrates a common strategy for improving the handling characteristics of amine compounds.

General Synthesis Protocol

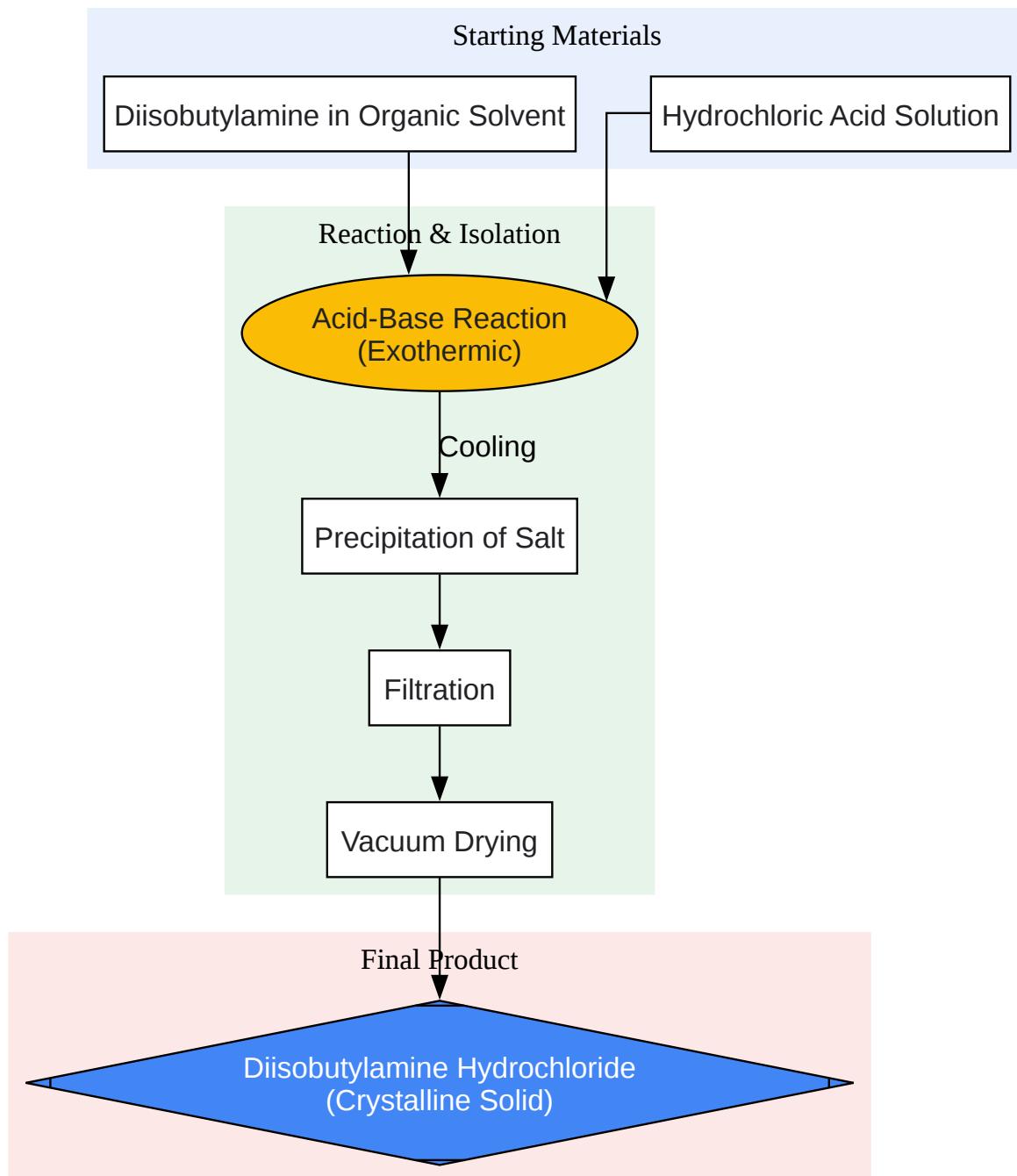
Diisobutylamine hydrochloride is formed by the reaction of diisobutylamine with hydrochloric acid.^[1] The lone pair of electrons on the nitrogen atom of the amine acts as a proton acceptor (a Lewis base), while hydrochloric acid acts as the proton donor.

Step-by-Step Methodology:

- **Dissolution:** Diisobutylamine is dissolved in a suitable organic solvent, such as diethyl ether or isopropanol.
- **Acidification:** A solution of hydrochloric acid (either gaseous or dissolved in a compatible solvent) is added dropwise to the diisobutylamine solution, typically with cooling to manage the exothermic reaction.
- **Precipitation:** The hydrochloride salt, being less soluble in the organic solvent, precipitates out of the solution.
- **Isolation and Purification:** The resulting solid is collected by filtration, washed with a small amount of cold solvent to remove any unreacted starting materials, and then dried under a vacuum to yield the final product.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the synthesis process.



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Caption: Workflow for the synthesis of **diisobutylamine hydrochloride**.

Applications in Research and Industry

The utility of **diisobutylamine hydrochloride** stems from its role as a versatile reagent and intermediate in organic synthesis.

Pharmaceutical and Agrochemical Synthesis

This compound is frequently utilized in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs) and agrochemicals.^[1] Its parent amine, diisobutylamine, is a known precursor to the herbicide butylate, highlighting its relevance in the agrochemical sector.^[9] The amine functional group provides a reactive site for the formation of C-N bonds, a common structural motif in many biologically active compounds.

Corrosion Inhibition

The parent compound, diisobutylamine, is employed as a corrosion inhibitor, particularly in hydrocarbon streams that may contain acidic residues.^[9] Being a base, it neutralizes acids like HCl, forming the less corrosive **diisobutylamine hydrochloride** salt.^[9] This application is critical for maintaining the integrity of industrial equipment.

Other Industrial Uses

Diisobutylamine hydrochloride also finds use in the production of surfactants and other specialty chemicals, demonstrating its broad applicability in the chemical industry.^[1]

Conclusion

Diisobutylamine hydrochloride is a compound of significant industrial and research importance. Its well-defined chemical identity, straightforward synthesis, and versatile applications make it a valuable tool for chemists and drug development professionals. A comprehensive understanding of its properties and handling requirements, as outlined in this guide, is essential for its safe and effective utilization in the laboratory and beyond.

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